Technical Guide: Physicochemical Profiling of 2-(Pentan-2-yloxy)aniline

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Compound of Interest

Compound Name:	*2-(Pentan-2-yloxy)aniline*
Cat. No.:	*B8727780*

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Executive Summary

This guide provides a comprehensive technical analysis of **2-(Pentan-2-yloxy)aniline**, a lipophilic aniline derivative utilized in medicinal chemistry scaffolds and polymer science. The core focus is on its acid dissociation constant (pKa)—a critical parameter governing its solubility, membrane permeability, and salt formation.

Given the structural complexity introduced by the branched pentan-2-yl ether chain at the ortho position, this compound exhibits unique electronic and steric behaviors distinct from simpler analogs like o-anisidine. This guide details the theoretical basis for its basicity, provides a robust experimental protocol for pKa determination using the Yasuda-Shedlovsky extrapolation method, and analyzes the implications for drug development.

Part 1: Structural Analysis & Theoretical Framework

The Ortho-Effect and Basicity

The basicity of anilines is determined by the availability of the nitrogen lone pair to accept a proton. **2-(Pentan-2-yloxy)aniline** presents a classic case of the Ortho-Effect, where the substituent at the 2-position influences basicity through three competing mechanisms:

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- Inductive Effect (-I): The oxygen atom of the ether group is highly electronegative, withdrawing electron density from the benzene ring and the adjacent nitrogen. This destabilizes the conjugate acid (anilinium ion), thereby lowering the pKa.
- Resonance Effect (+R): The oxygen lone pair donates electron density into the ring. In para-isomers, this significantly increases basicity. However, in ortho-isomers, this effect is often muted or overpowered by the inductive effect and steric factors.
- Steric & Solvation Effects: The bulky pentan-2-yl group (a secondary alkyl chain) creates significant steric hindrance.
  - Inhibition of Solvation: The large lipophilic tail hinders water molecules from effectively stabilizing the positive charge on the protonated nitrogen (anilinium cation). This destabilization favors the neutral form, lowering the pKa.
  - Conformational Locking: The branched chain may force the ether oxygen to twist out of planarity, reducing its resonance contribution (+R), further lowering basicity compared to linear analogs like o-phenetidine.

Predicted pKa Value

While the pKa of unsubstituted aniline is 4.63, and o-anisidine (meth group) is 4.52, the increased bulk of the pentan-2-yl group suggests a further reduction in basicity due to solvation penalties.

- Estimated pKa Range:4.2 – 4.5
- Classification: Weak Base / Lipophilic Base.

Mechanistic Visualization

The following diagram illustrates the competing forces defining the basicity of this molecule.

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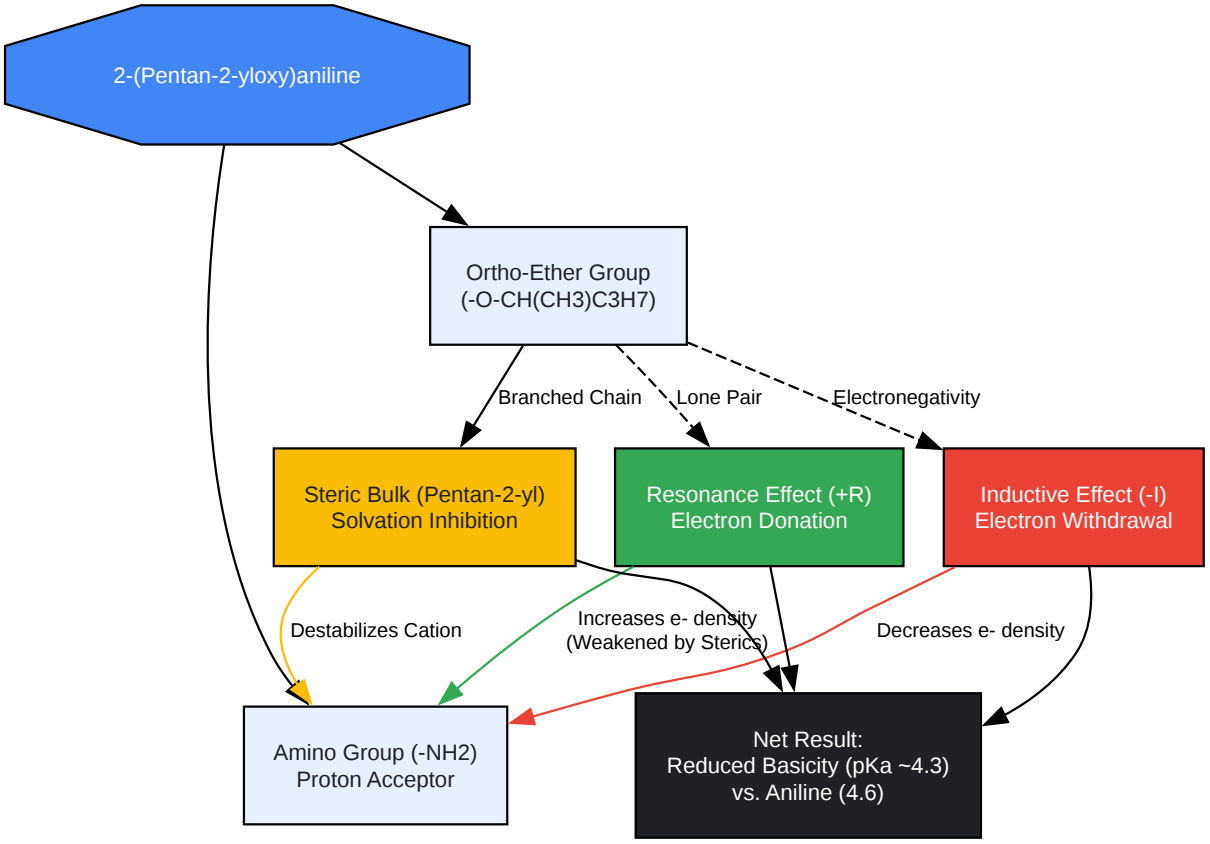

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Figure 1: Mechanistic factors influencing the pKa of **2-(Pentan-2-yloxy)aniline**. The steric and inductive effects generally outweigh resonance donation in ortho-substituted ethers.

Part 2: Experimental Protocol for pKa Determination

Since **2-(Pentan-2-yloxy)aniline** is highly lipophilic (Predicted LogP ~3.6), standard aqueous potentiometric titration is impossible due to precipitation. The Yasuda-Shedlovsky extrapolation method is the industry gold standard for such compounds.

Principle

The "apparent" pKa (

) is measured in mixtures of water and a co-solvent (Methanol or Dioxane) at various ratios. These values are then extrapolated to 0% co-solvent (pure water) using the linear relationship between

and the reciprocal of the dielectric constant (

).[1]

Reagents & Equipment

- Analyte: >98% pure **2-(Pentan-2-yloxy)aniline** (approx 10 mg).
- Co-Solvent: HPLC-grade Methanol (MeOH).
- Titrant: 0.5 M HCl (standardized).
- Ionic Strength Adjuster (ISA): 0.15 M KCl solution.[2]
- Equipment: Automated Potentiometric Titrator (e.g., Sirius T3 or Metrohm) with a D-Pas glass electrode.

Step-by-Step Workflow

Step 1: Sample Preparation Dissolve 3–5 mg of the compound in a minimal amount of MeOH. Ensure complete dissolution before adding water/ISA.

Step 2: The Three-Ratio Titration Perform three separate titrations at different MeOH:Water ratios to establish the trend. Recommended ratios (w/w):

- Run 1: 30% MeOH / 70% Water
- Run 2: 40% MeOH / 60% Water
- Run 3: 50% MeOH / 50% Water

Note: Maintain a constant temperature of 25°C ± 0.5°C and an inert atmosphere (Argon/Nitrogen) to prevent carbonate formation.

Step 3: Data Collection Titrate from pH 2.0 to pH 10.0 (or vice versa). Record the pH at 0.1 pH unit increments. Identify the inflection point to determine the

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for each solvent ratio.

Step 4: Yasuda-Shedlovsky Extrapolation Plot the data using the equation:

[3]

- : Apparent pKa measured in co-solvent.[1]
- : Molar concentration of water in the mixture.[2]
- : Dielectric constant of the mixture.[1]
- : Slope (related to solvation energy).
- : Intercept (used to calculate aqueous pKa).[1]

The value at

(approx 0.0128 at 25°C) gives the theoretical aqueous pKa.

Workflow Diagram

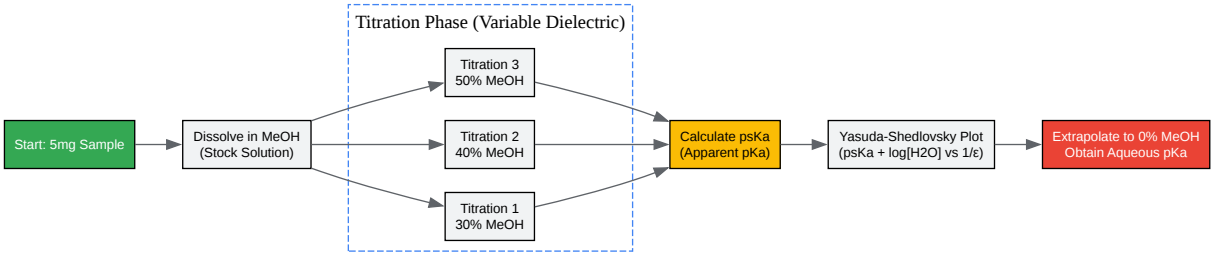

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Figure 2: Workflow for determining the aqueous pKa of lipophilic anilines using co-solvent extrapolation.

Part 3: Implications for Drug Development

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Solubility Profiling

At physiological pH (7.4), **2-(Pentan-2-yloxy)aniline** (pKa ~4.3) will exist almost exclusively (>99.9%) in its neutral, uncharged form.

- Consequence: Extremely low aqueous solubility at pH 7.4.
- Formulation Strategy: To achieve solubility for IV or liquid formulations, the pH must be adjusted to at least pH 2.3 (2 units below pKa) to ensure >99% ionization, or cyclodextrins/surfactants must be used.

Salt Selection

Due to the weak basicity, forming stable salts is challenging.

- Weak Acids (e.g., Acetate): Will not form stable salts (proton transfer incomplete).
- Strong Acids (e.g., HCl, Methanesulfonic acid): Required to ensure protonation. The Hydrochloride (HCl) or Mesylate salts are the most viable candidates for solid-state isolation.

Comparative Data Table

Property	Aniline	o-Anisidine	2-(Pentan-2-yloxy)aniline
Substituent	-H	$-OCH_3$	$-OCH(CH_3)(CH_2)_2CH_3$
pKa (Exp/Pred)	4.63	4.52	4.2 – 4.5 (Pred)
LogP	0.9	1.2	~3.6
Electronic Effect	N/A	+R / -I	+R / -I (Steric dampening)
Physiological State	Neutral	Neutral	Neutral (Highly Lipophilic)

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